

Essential Safety and Logistical Information for Handling NSC 245214

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 245214

Cat. No.: B164218

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for handling the chemical compound **NSC 245214**, identified as 2-(3,5-dinitro-2-thienyl)-cyclohexanone (CAS No. 31554-45-7). As a specific Safety Data Sheet (SDS) for **NSC 245214** is not readily available, the following recommendations are based on the safety profiles of structurally related dinitrothiophene and dinitroaromatic compounds. It is imperative to handle this compound with caution in a controlled laboratory setting.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are essential to minimize exposure when handling **NSC 245214**. The following table summarizes the recommended safety measures.

Control Type	Recommendation
Engineering Controls	
Ventilation	Work in a well-ventilated area, preferably within a chemical fume hood.
Personal Protective Equipment (PPE)	
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. Consider a chemical-resistant apron for larger quantities.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is critical to maintain the integrity of the compound and the safety of laboratory personnel.

Receiving and Storage:

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Handling:

- Work Area: Designate a specific area for handling **NSC 245214**.
- Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.

- Spills: In case of a spill, wear appropriate PPE, contain the spill using an inert absorbent material, and collect it in a sealed container for disposal.

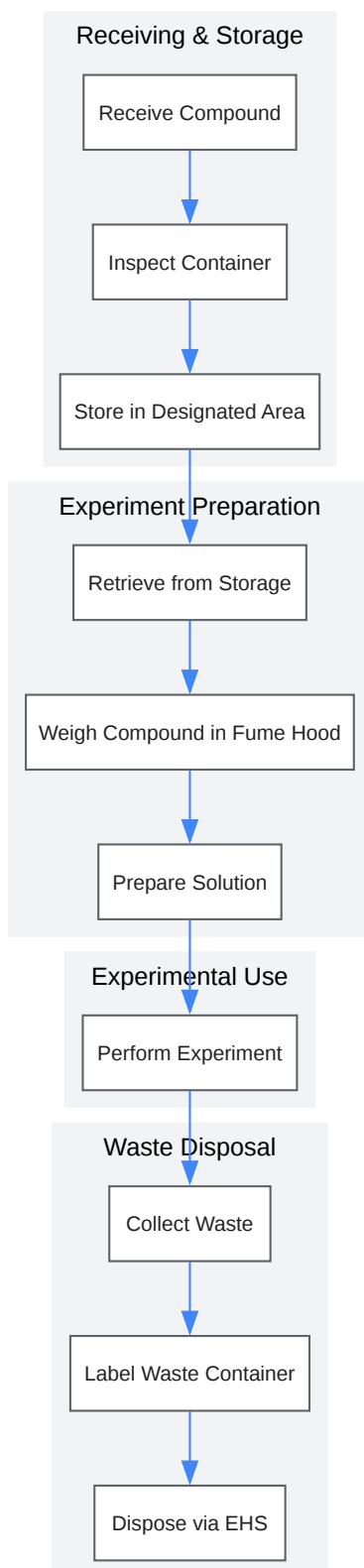
Disposal Plan

All waste materials contaminated with **NSC 245214** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Containers: Use designated, properly labeled, and sealed containers for chemical waste.
- Disposal Route: Do not dispose of down the drain or in regular trash. Contact your institution's environmental health and safety (EHS) department for specific disposal procedures for dinitroaromatic compounds.

Experimental Workflow

The following diagram illustrates a standard workflow for handling chemical compounds like **NSC 245214** in a laboratory setting.

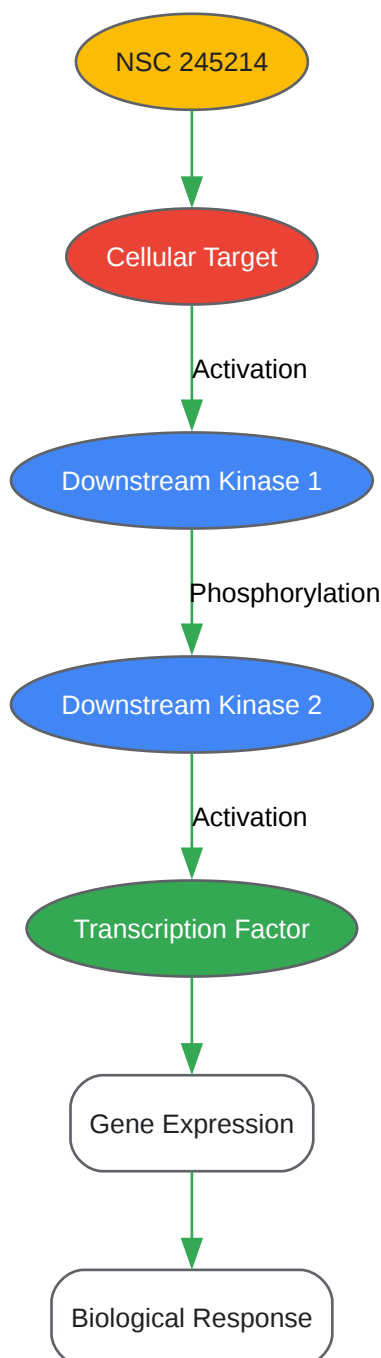


[Click to download full resolution via product page](#)

Standard Laboratory Workflow for Chemical Handling.

Potential Signaling Pathways

While the specific mechanism of action and signaling pathways for **NSC 245214** have not been elucidated in publicly available literature, nitro-containing compounds are known to have diverse biological activities. The following diagram represents a hypothetical signaling pathway that could be investigated based on the activities of other nitroaromatic compounds.



[Click to download full resolution via product page](#)

Hypothetical Signaling Pathway for **NSC 245214**.

Disclaimer: The information provided in this document is intended for guidance purposes only and is based on the chemical properties of related compounds. It is not a substitute for a formal risk assessment. Researchers should always consult with their institution's environmental health and safety (EHS) department and refer to relevant safety literature before handling any new chemical compound.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling NSC 245214]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164218#personal-protective-equipment-for-handling-nsc-245214]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com